

chemical structure of 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-1H-pyrazole-5-boronic
acid pinacol ester

Cat. No.: B1335589

[Get Quote](#)

An In-depth Technical Guide to **1-Methyl-1H-pyrazole-5-boronic acid pinacol ester**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-1H-pyrazole-5-boronic acid pinacol ester**, a versatile reagent in organic synthesis and medicinal chemistry. This document outlines its chemical structure, properties, synthesis, and key applications, with a focus on its role in the development of novel compounds.

Chemical Structure and Properties

1-Methyl-1H-pyrazole-5-boronic acid pinacol ester is an organoboron compound featuring a pyrazole ring substituted with a methyl group and a pinacol-protected boronic acid moiety.[1] The pinacol ester group enhances the compound's stability, making it easier to handle and store compared to the free boronic acid.[2]

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
CAS Number	847818-74-0[3]
Molecular Formula	C ₁₀ H ₁₇ BN ₂ O ₂ [1][3]
Molecular Weight	208.07 g/mol [1]
IUPAC Name	1-methyl-5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyrazole[1]
SMILES	Cn1nccc1B2OC(C)(C)C(C)(C)O2
InChI	1S/C10H17BN2O2/c1-9(2)10(3,4)15-11(14-9)8-6-7-12-13(8)5/h6-7H,1-5H3
InChI Key	HLXOVAMYQUFLPE-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to light brown solid/powder[4]
Melting Point	67-71 °C[4]
Boiling Point	308.3±15.0 °C (Predicted)[4]
Density	1.05±0.1 g/cm ³ (Predicted)[4]
Solubility	Slightly soluble in water[4][5]
Storage Temperature	Inert atmosphere, store in freezer under -20°C[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **1-Methyl-1H-pyrazole-5-boronic acid pinacol ester**.

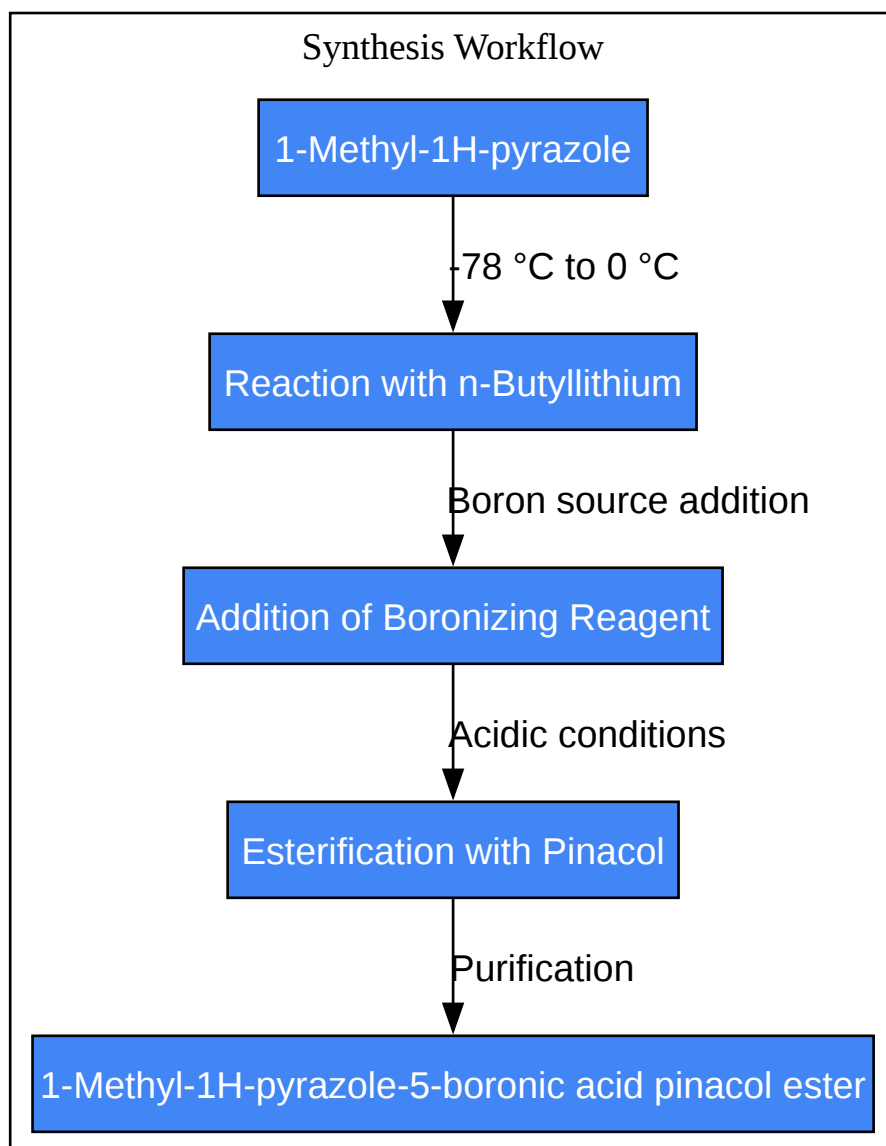
Table 3: Spectroscopic Information

Technique	Data
¹ H NMR	(CDCl ₃ , 400 MHz) δ 7.57 (s, 1H, Pyrazole H-3), 6.75 (s, 1H, Pyrazole H-4), 4.16 (s, 3H, N-methyl), 1.41 (s, 12H, Pinacol methyls)[1]
¹¹ B NMR	The chemical shift is typically in the range of +20 to +35 ppm, which is characteristic of a three-coordinate boron in a trigonal planar environment.[1]
Mass Spectrometry	The molecular ion peak appears at m/z 208.[1]

Experimental Protocols

Synthesis of 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester

The synthesis of this compound can be achieved through the borylation of 1-methyl-1H-pyrazole. A general workflow is presented below.



[Click to download full resolution via product page](#)

General synthesis workflow for the target compound.

A representative experimental protocol is as follows:

- Reaction Setup: The reaction is conducted under an inert atmosphere (e.g., Nitrogen).[4]
- Lithiation: 1-Methyl-1H-pyrazole is dissolved in a suitable solvent like tetrahydrofuran (THF). [4] The solution is cooled to -78 °C. n-Butyllithium is then added dropwise.[5]

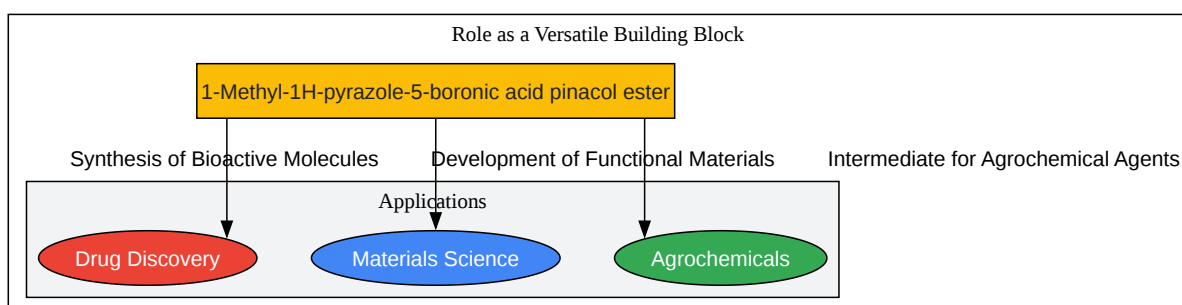
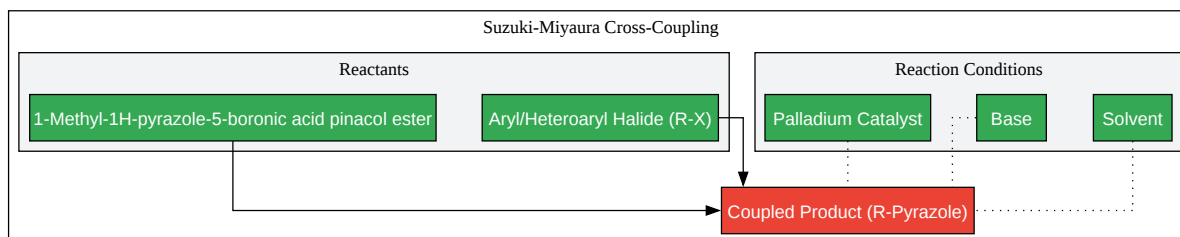
- **Borylation:** After the lithiation is complete, a boronizing reagent such as triisopropyl borate or isopropoxyboronic acid pinacol ester is added.[4][6] The reaction mixture is allowed to gradually warm to 0 °C over 1 hour.[5]
- **Quenching and Extraction:** The reaction is quenched with a saturated aqueous solution of ammonium chloride.[5] The product is then extracted with an organic solvent like dichloromethane (DCM).[5]
- **Purification:** The combined organic layers are washed with water, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product.[5] Further purification can be performed if necessary.[5]

Applications in Research and Development

1-Methyl-1H-pyrazole-5-boronic acid pinacol ester is a valuable building block in organic synthesis, with significant applications in medicinal chemistry and materials science.[1]

Suzuki-Miyaura Cross-Coupling Reactions

A primary application of this compound is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.[1] This reaction is a powerful tool for forming carbon-carbon bonds, enabling the synthesis of complex molecules from simple precursors.[1][2]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester | 847818-74-0 [smolecule.com]
- 2. nbino.com [nbino.com]

- 3. scbt.com [scbt.com]
- 4. 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester | 847818-74-0 [chemicalbook.com]
- 6. CN105669733A - Synthetic method of 1-methyl-1H-pyrazole-3-boronic acid pinacol ester - Google Patents [patents.google.com]
- To cite this document: BenchChem. [chemical structure of 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335589#chemical-structure-of-1-methyl-1h-pyrazole-5-boronic-acid-pinacol-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com